

tert-Butyl chloroacetate physical properties

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Compound of Interest

Compound Name: *tert-Butyl chloroacetate*

Cat. No.: B093202

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An In-depth Technical Guide to the Physical Properties of **tert-Butyl Chloroacetate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl chloroacetate (t-BCA), with CAS number 107-59-5, is an important organic chemical intermediate utilized extensively in the pharmaceutical and chemical industries.[1][2] It serves as a crucial building block in the synthesis of various products, including non-steroidal analgesics and the anti-tumor drug 5-fluorouracil.[2] This document provides a comprehensive overview of the core physical and chemical properties of **tert-Butyl chloroacetate**, supported by experimental context and safety data, to assist professionals in its handling, application, and process development.

Chemical Structure and Identification

The molecular structure of **tert-Butyl chloroacetate** consists of a tert-butyl group ester-linked to a chloroacetic acid moiety.[3] This structure imparts specific reactivity and physical characteristics to the molecule.

Caption: 2D Chemical Structure of **tert-Butyl Chloroacetate**.

Physicochemical Properties

The physical and chemical properties of **tert-Butyl chloroacetate** are summarized below. These values are critical for designing experiments, developing synthetic routes, and ensuring

safe handling.

General and Physical Properties

Property	Value	Source(s)
Appearance	Clear, colorless to yellow liquid	[4][5][6][7][8][9]
Odor	Strong, fruity, ester-like, camphor-like	[3][4][7][10]
Molecular Formula	C ₆ H ₁₁ ClO ₂	[1][3][5][7][9][11][12][13]
Molecular Weight	150.60 g/mol	[3][9][13][14]
Density	1.053 g/mL at 25 °C	[5][8][12][14]
Vapor Density	5.19	[5]
Vapor Pressure	2.75 mmHg at 25 °C	[15]

Thermal Properties

Property	Value	Source(s)
Boiling Point	48-49 °C at 11 mmHg	[4][8][14][15]
155 °C (at atmospheric pressure)	[10]	
Melting Point	No data available	[4]
Flash Point	46 °C (114.8 °F - 116 °F)	[4][8][10][14][15]
Decomposition Temp.	223 °C	[7]

Optical and Solubility Properties

Property	Value	Source(s)
Refractive Index	1.4215 - 1.4260 at 20 °C	[5][6][8][10][15]
Solubility	Insoluble or slightly soluble in water (<0.1 g/L at 20 °C). Soluble in organic solvents like ethanol, ether, and acetone.	[1][3][5][7][8][16][17]

Experimental Protocols

Accurate determination of physical properties is paramount. While specific instrument parameters may vary, the following sections outline the standard methodologies for measuring the key properties of liquid samples like **tert-Butyl chloroacetate**.

Determination of Boiling Point at Reduced Pressure

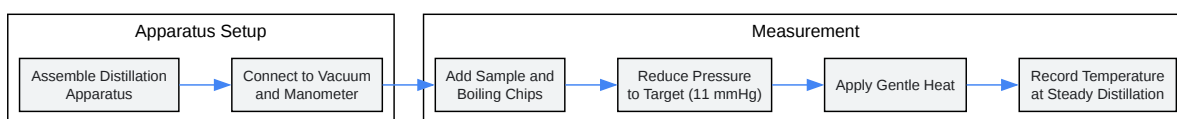
The boiling point of **tert-Butyl chloroacetate** is often reported under reduced pressure to avoid thermal decomposition.[8]

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. By reducing the external pressure using a vacuum system, the boiling point is lowered.

Methodology (Illustrative Workflow):

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The entire system is connected to a vacuum pump with a manometer to monitor the pressure.
- **Sample Preparation:** The sample is placed in the round-bottom flask with boiling chips to ensure smooth boiling.
- **Procedure:**
 - The system is sealed and the vacuum pump is started to reduce the pressure to the desired level (e.g., 11 mmHg).

- The flask is gently heated.
- The temperature is recorded when the liquid boils and a steady stream of condensate is observed in the condenser. This temperature is the boiling point at that specific pressure.



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Caption: Workflow for determining boiling point under reduced pressure.

Measurement of Density

Principle: Density is the mass of a substance per unit volume (g/mL or g/cm³). It is typically measured using a pycnometer or a digital density meter.

Methodology (Pycnometer Method):

- The empty pycnometer is cleaned, dried, and weighed accurately.
- It is then filled with the sample liquid (**tert-Butyl chloroacetate**), ensuring no air bubbles are trapped. The temperature is allowed to equilibrate to 25 °C.
- The filled pycnometer is weighed again.
- The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) at the same temperature, and weighed.
- The density of the sample is calculated from the weights and the known density of the reference substance.

Measurement of Refractive Index

Principle: The refractive index of a substance is a dimensionless number that describes how fast light travels through it. It is measured using a refractometer (e.g., an Abbe refractometer).

Methodology:

- The refractometer prisms are cleaned.
- A few drops of the sample are placed on the lower prism.
- The prisms are closed and the instrument's light source is switched on. The temperature is maintained at 20 °C.
- The adjustment knob is used to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale.

Safety and Handling

tert-Butyl chloroacetate is a hazardous chemical and requires strict safety protocols for handling.^[4]

GHS Hazard Information

- Pictograms: GHS02 (Flammable), GHS05 (Corrosive), GHS06 (Toxic)^{[13][16][18]}
- Signal Word: Danger^{[13][14][19]}

Hazard and Precautionary Statements

A summary of key hazard (H) and precautionary (P) statements is provided below. Users must consult the full Safety Data Sheet (SDS) before handling.^{[4][14][19]}

Type	Code	Statement
Hazard	H226	Flammable liquid and vapour. [14] [19]
H302/H312	Harmful if swallowed or in contact with skin. [14] [19]	
H331	Toxic if inhaled. [14] [19]	
H314/H315	Causes severe skin burns and skin irritation. [19]	
H319	Causes serious eye irritation. [14] [19]	
Precautionary	P210	Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. [19]
P261	Avoid breathing mist/vapors/spray. [19]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [19]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [19]	
P403+P235	Store in a well-ventilated place. Keep cool. [19]	

Incompatible Materials: The substance should be kept away from strong oxidizing agents, strong bases, metals, and strong reducing agents.[\[4\]](#) It is also moisture-sensitive.[\[10\]](#)

Conclusion

This guide provides essential physical property data and procedural context for **tert-Butyl chloroacetate**, tailored for a scientific audience. The compound's flammability, toxicity, and corrosive nature necessitate careful handling in accordance with established safety protocols. The compiled data serves as a critical resource for its application in research and development, particularly within the pharmaceutical industry.

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